

# Personal protective equipment for handling EM20-25

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## Compound of Interest

Compound Name: **EM20-25**

Cat. No.: **B1671193**

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## Essential Safety and Handling Guide for EM20-25

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the novel BCL-2 inhibitor, **EM20-25** (CAS Number: 141266-44-6). The information herein is intended to supplement, not replace, your institution's established safety protocols and a thorough review of any available Safety Data Sheets (SDS).

## Immediate Safety and Handling Information

**EM20-25** is a pyrimidine-2,4,6-trione derivative that acts as a BCL-2 inhibitor, inducing apoptosis by interfering with the interaction between BCL-2 and BAX. While one major supplier, Merck Millipore, has stated that a safety data sheet is not required for their product "Bcl-2 Inhibitor III, **EM20-25**" under Regulation (EC) No. 1907/2006 (REACH) as they have not classified it as a hazardous substance, it is crucial to handle all research chemicals with a high degree of caution, as the full toxicological properties may not be known.

## Personal Protective Equipment (PPE)

Standard laboratory PPE is recommended when handling **EM20-25** in its solid form or in solution.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1 certified
Hand Protection	Disposable Nitrile Gloves	Standard laboratory grade
Body Protection	Laboratory Coat	Standard length, buttoned

## Engineering Controls

- Ventilation: Work with **EM20-25** powder in a well-ventilated area. A chemical fume hood is recommended for handling larger quantities or when aerosolization is possible.
- Eyewash and Safety Shower: An operational eyewash station and safety shower should be readily accessible in the laboratory.

## Operational Plan: Handling and Storage

### Handling Solid **EM20-25**

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Use non-sparking tools for handling the powder.
- Keep containers tightly closed when not in use.

## Preparation of Stock Solutions

- Solvent: Dimethyl sulfoxide (DMSO) is a common solvent for preparing stock solutions of **EM20-25**.
- Procedure:
  - Allow the vial of solid **EM20-25** to equilibrate to room temperature before opening to prevent condensation.
  - Add the desired volume of DMSO to the vial to achieve the target concentration.

- Vortex briefly to ensure complete dissolution.

## Storage of EM20-25

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C or -80°C	Up to several years	Store in a tightly sealed container in a dry place.
Stock Solution (in DMSO)	-20°C or -80°C	Up to 6 months	Aliquot into single-use vials to avoid repeated freeze-thaw cycles.

## Disposal Plan

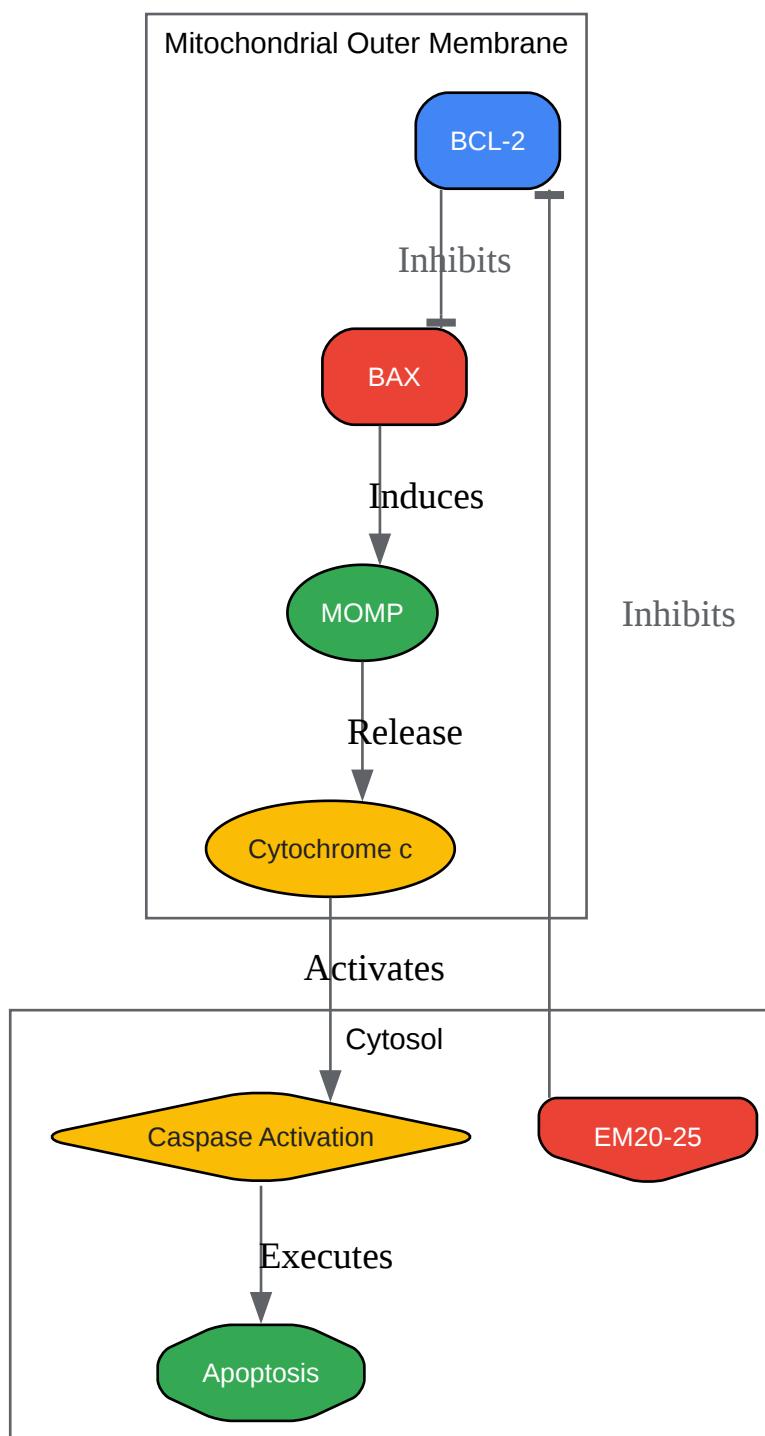
Dispose of **EM20-25** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

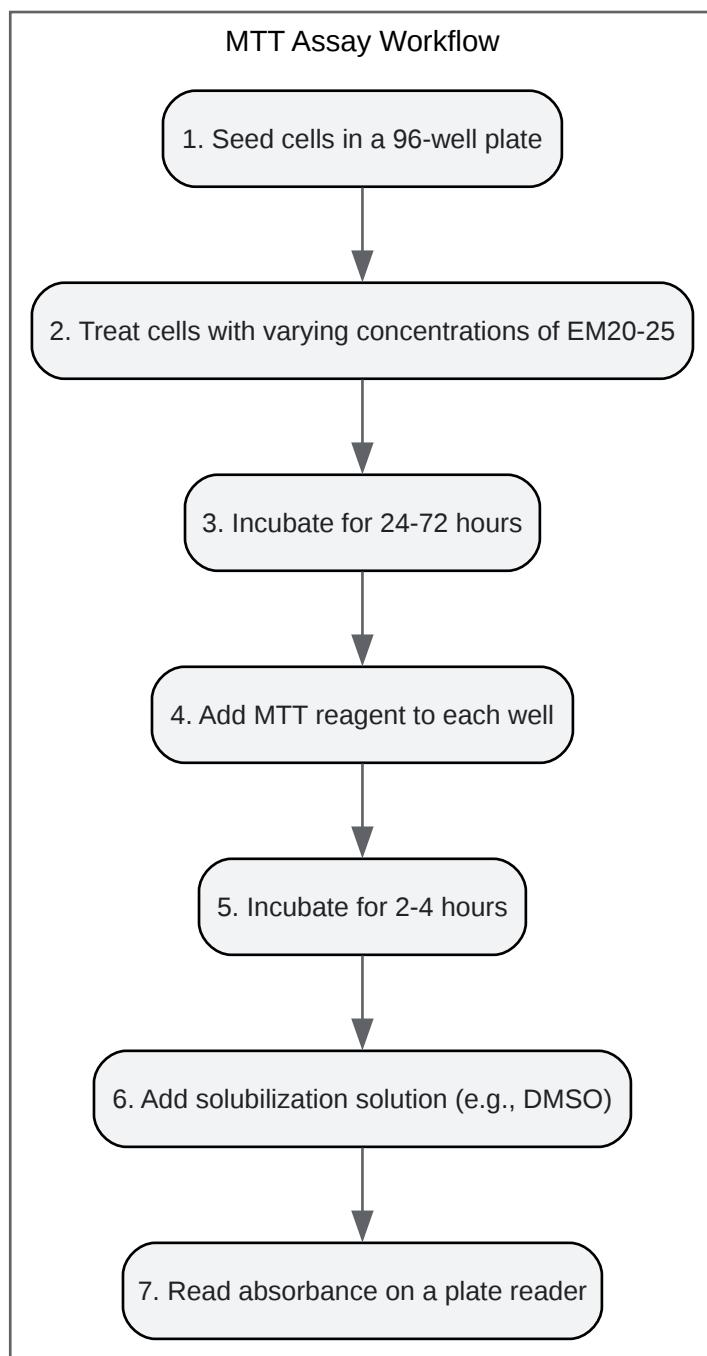
- Unused Solid: Treat as chemical waste.
- Solutions: Collect in a designated, labeled waste container for organic solvents.
- Contaminated Labware: Decontaminate glassware or dispose of single-use plastics in the appropriate chemical waste stream.

## Experimental Protocols

### BCL-2 Signaling Pathway

The following diagram illustrates the signaling pathway affected by **EM20-25**.





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